

Confirming the Target Engagement of GRP-60367 Hydrochloride: A Comparative Guide

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Compound of Interest

Compound Name: GRP-60367 hydrochloride

Cat. No.: B8134323

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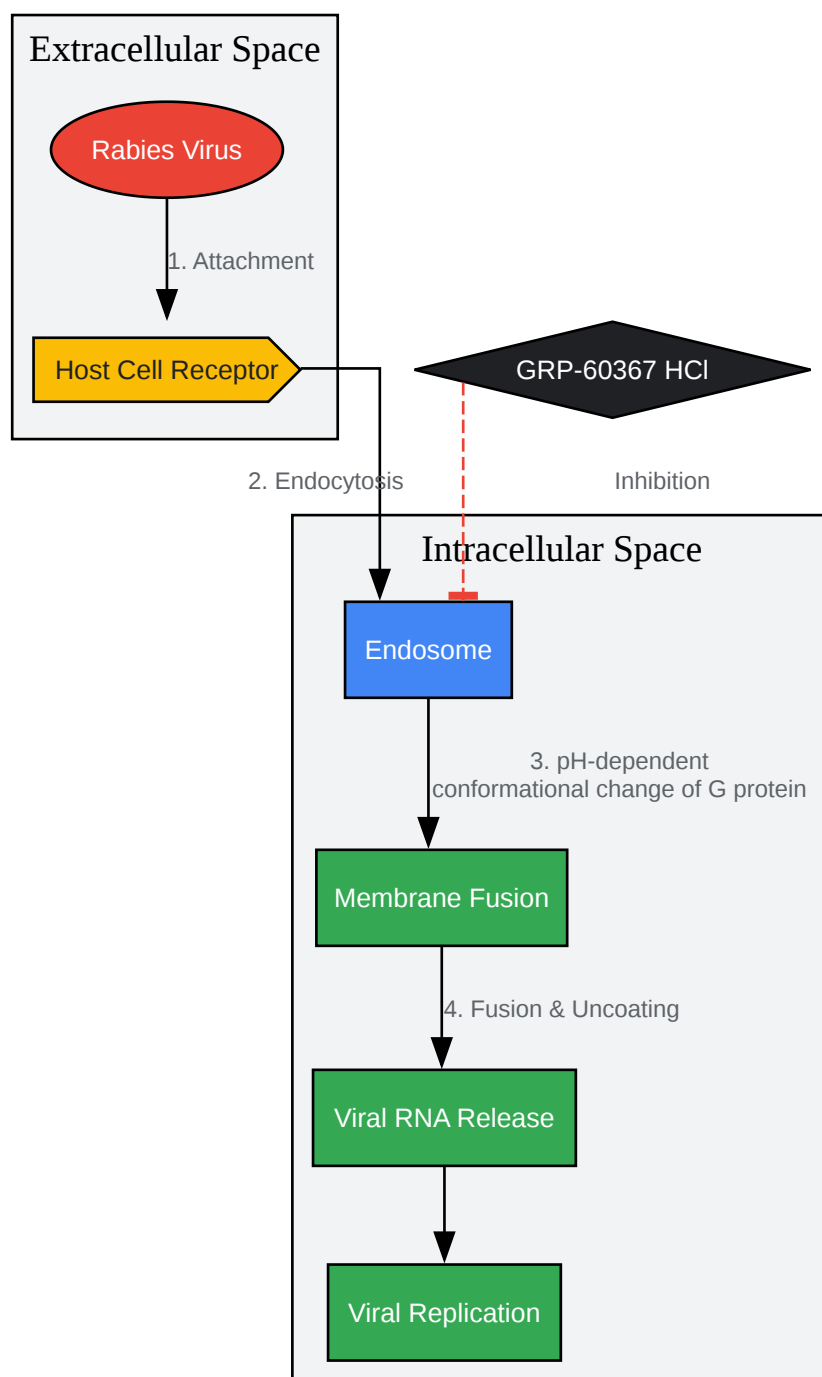
This guide provides a comprehensive overview of **GRP-60367 hydrochloride**, a first-in-class, potent, and specific direct-acting inhibitor of the rabies virus (RABV). A critical step in the development of such antiviral compounds is the confirmation of target engagement—demonstrating that the molecule interacts with its intended biological target within a cellular context. This guide compares **GRP-60367 hydrochloride** with other anti-rabies virus alternatives and provides detailed experimental protocols and supporting data to aid researchers in their drug development efforts.

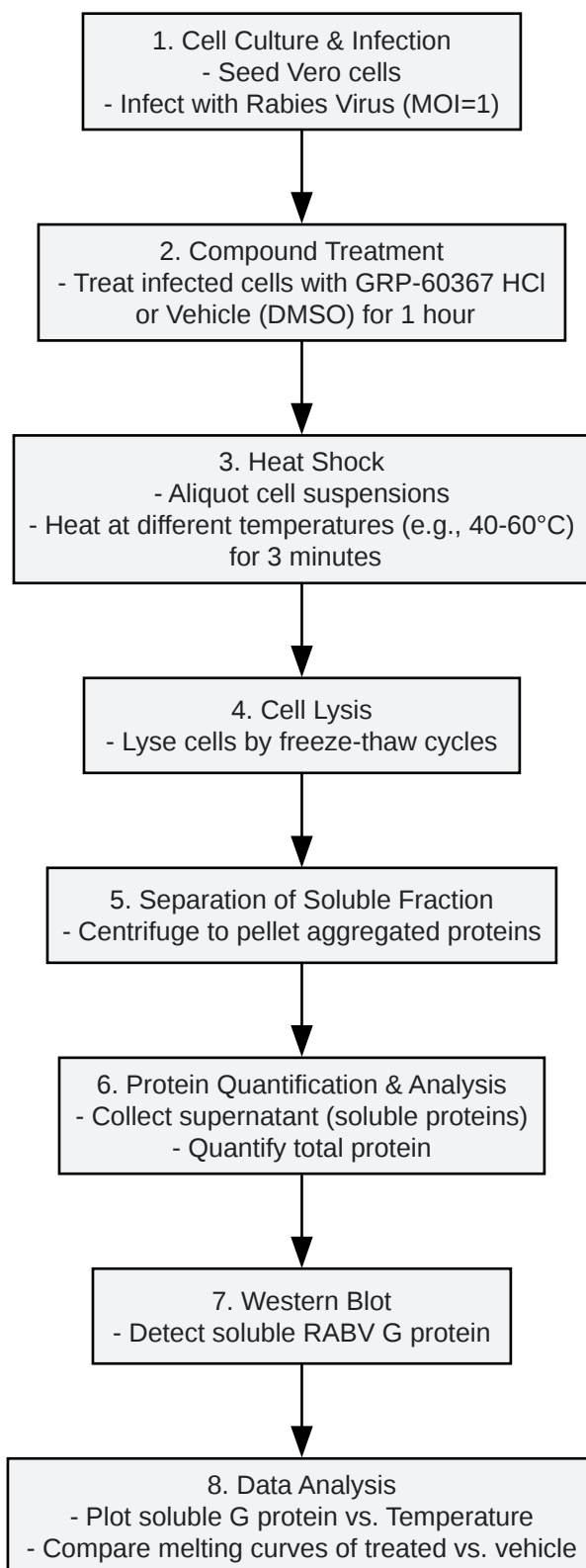
Target Engagement of GRP-60367 Hydrochloride

GRP-60367 hydrochloride has been identified as an entry inhibitor of the rabies virus, with a reported half-maximal effective concentration (EC₅₀) in the nanomolar range (2-52 nM) across various host cell lines. The specific molecular target of **GRP-60367 hydrochloride** is the rabies virus glycoprotein (RABV G), a key protein mediating the virus's entry into host cells. By binding to RABV G, **GRP-60367 hydrochloride** prevents the conformational changes necessary for the fusion of the viral envelope with the host cell membrane, thereby halting the infection at an early stage.

Rabies Virus Entry and Inhibition Pathway

The following diagram illustrates the mechanism of rabies virus entry into a host cell and the inhibitory action of **GRP-60367 hydrochloride**.





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